

benzanilide CAS number and molecular weight

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Compound of Interest

Compound Name: *Benzilide*

CAS No.: 467-32-3

Cat. No.: B121109

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An In-depth Technical Guide to Benzanilide for Advanced Research

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of benzanilide (CAS No: 93-98-1), a pivotal compound in synthetic chemistry and drug discovery. Designed for researchers, scientists, and professionals in drug development, this document moves beyond basic data to explore the causality behind experimental choices, applications, and safety protocols, ensuring a comprehensive understanding grounded in scientific integrity.

Core Compound Identification and Properties

Benzanilide, systematically known as N-phenylbenzamide, is an aromatic secondary amide with the chemical formula $C_{13}H_{11}NO$.^[1] It is a stable, white to off-white crystalline solid at room temperature.^{[2][3]} Its fundamental importance stems from its role as a versatile intermediate in the synthesis of more complex molecules, including pharmaceuticals, dyes, and perfumes.^{[3][4][5]}

The foundational identifiers for this compound are:

- CAS Number: 93-98-1^{[4][6][7][8]}

- Molecular Weight: 197.23 g/mol [\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

A summary of its key physicochemical properties is presented below for rapid reference.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₁ NO	[6] [7] [8]
Synonyms	N-Phenylbenzamide, N-Benzoylaniline	[1] [6] [7]
Appearance	White to pale cream crystalline solid/powder	[1] [2] [3]
Melting Point	161-165 °C	[3] [6] [9]
Boiling Point	117-119 °C at 10 mm Hg	[4]
Density	~1.315 g/cm ³	[3] [4]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone, and chloroform.	[1] [2] [3] [4]

Synthesis Protocol: The Schotten-Baumann Reaction

The most reliable and common laboratory-scale synthesis of benzanilide is achieved via the Schotten-Baumann reaction.[\[1\]](#)[\[3\]](#) This method involves the acylation of aniline with benzoyl chloride under basic conditions. The choice of this methodology is predicated on its high efficiency and yield, often exceeding 85% after purification.[\[3\]](#)

Expert Rationale behind the Protocol

The reaction is conducted in a biphasic system (aqueous and organic). The aqueous sodium hydroxide serves two critical functions:

- Neutralization: It neutralizes the hydrochloric acid byproduct generated during the reaction. [\[1\]](#) This is crucial because the aniline reactant is basic; allowing HCl to accumulate would

lead to the formation of anilinium chloride, a salt that is unreactive towards the benzoyl chloride, thereby halting the reaction.

- **Equilibrium Shift:** By consuming the HCl, the base drives the reaction equilibrium towards the product side, maximizing the yield of benzanilide.^[1]

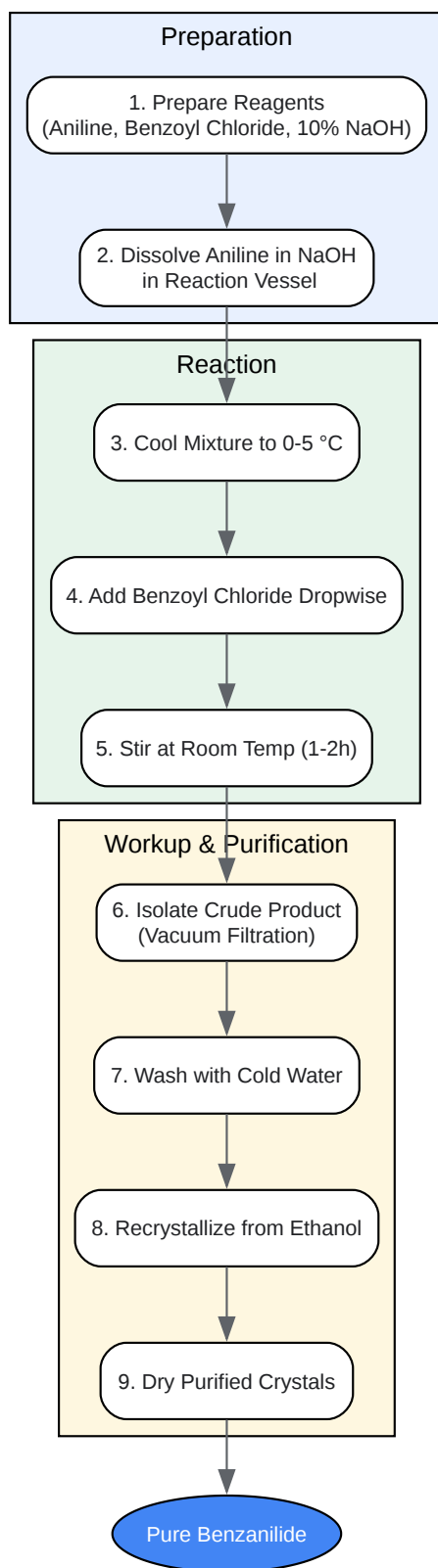
Performing the initial addition at a reduced temperature (0-5 °C) is a deliberate choice to control the exothermic reaction between the highly reactive benzoyl chloride and aniline. This prevents potential side reactions and ensures selectivity.

Step-by-Step Experimental Workflow

- **Reagent Preparation:** In a fume hood, prepare a 10% aqueous solution of sodium hydroxide (NaOH).
- **Aniline Solution:** In a suitable reaction vessel (e.g., a 250 mL Erlenmeyer flask) equipped with a magnetic stirrer, dissolve 1.1 equivalents of aniline in the 10% NaOH solution.
- **Cooling:** Place the reaction vessel in an ice-water bath and stir until the temperature of the solution equilibrates to between 0-5 °C.
- **Acylation:** Slowly add 1.0 equivalent of benzoyl chloride dropwise to the cold, stirring aniline solution. Maintain the temperature below 10 °C throughout the addition. A white precipitate of benzanilide will form immediately.
- **Reaction Completion:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.^[3]
- **Isolation:** Isolate the crude benzanilide product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid copiously with cold water to remove any unreacted aniline, sodium hydroxide, and sodium chloride. A subsequent wash with a small amount of cold ethanol can help remove other organic impurities.
- **Purification (Recrystallization):** The crude product is purified by recrystallization from ethanol. Dissolve the solid in a minimum amount of hot ethanol. Allow the solution to cool slowly to room temperature and then in an ice bath to induce crystallization of pure benzanilide.

- Drying: Collect the purified crystals by vacuum filtration and dry them in a vacuum oven to remove residual solvent.

Workflow Visualization



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Caption: Schotten-Baumann synthesis workflow for benzanilide.

Applications in Drug Development and Research

Benzanilide is more than a simple chemical; it is a foundational scaffold in medicinal chemistry. Its rigid structure and capacity for functionalization make it an ideal starting point for creating libraries of bioactive compounds.[\[1\]](#)

- **Scaffold for Bioactive Molecules:** The benzanilide framework is present in numerous compounds with demonstrated biological activity. For example, hydroxylated benzanilides are crucial in pharmaceuticals and agrochemicals, where the position of the hydroxyl group can dramatically alter bio-activity.[\[10\]](#) This has been exploited in the development of DNA-PK inhibitors and rotamase inhibitors.[\[10\]](#)
- **Kinase Inhibitor Synthesis:** Recent research has demonstrated the use of benzanilide formation via native chemical ligation (NCL) to synthesize Bcr-Abl tyrosine kinase inhibitors, such as derivatives of ponatinib.[\[11\]](#) This highlights its relevance in developing targeted cancer therapies.
- **Fragment-Based Drug Discovery (FBDD):** The mild conditions under which benzanilide can be formed make it suitable for FBDD, a process where small molecular fragments are screened and linked together to build potent drug candidates.[\[11\]](#)
- **Model Compound:** In academic research, benzanilide serves as a quintessential model for studying the properties of the amide bond, including rotational barriers and hydrogen bonding patterns.[\[3\]](#)

Safety, Handling, and Storage

As a combustible solid, proper handling of benzanilide is essential to ensure laboratory safety.[\[7\]](#) While it is not classified as a hazardous substance under major regulations, prudent safety practices should always be observed.[\[12\]](#)[\[13\]](#)

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[\[14\]](#)[\[15\]](#)
- **Ventilation:** Use with adequate ventilation to minimize dust generation and accumulation. For procedures that may generate significant dust, a chemical fume hood is required.[\[9\]](#)[\[14\]](#)[\[15\]](#)

- Handling: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale dust. Wash hands thoroughly after handling.[\[9\]](#)[\[14\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[12\]](#)[\[14\]](#)
- First Aid:
 - Eyes: Flush with plenty of water for at least 15 minutes.[\[14\]](#)
 - Skin: Wash off with soap and plenty of water.[\[12\]](#)
 - Inhalation: Move the person to fresh air.[\[12\]](#)
 - Ingestion: Rinse mouth with water and seek medical advice.[\[12\]](#)

Conclusion

Benzanilide (CAS: 93-98-1) is a cornerstone chemical with a molecular weight of 197.23 g/mol . Its significance extends from its fundamental role in organic synthesis to its application as a critical scaffold in the development of modern pharmaceuticals. A thorough understanding of its synthesis, properties, and handling protocols, as detailed in this guide, is indispensable for researchers and scientists aiming to leverage its full potential in their work.

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